

Application Notes and Protocols for Griseofulvin-d3 in Animal Pharmacokinetic Studies

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Compound of Interest

Compound Name: *Griseofulvin-d3*

Cat. No.: *B10821931*

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These application notes provide a comprehensive overview and detailed protocols for conducting pharmacokinetic studies of Griseofulvin in animal models, utilizing **Griseofulvin-d3** as an internal standard for bioanalytical quantification.

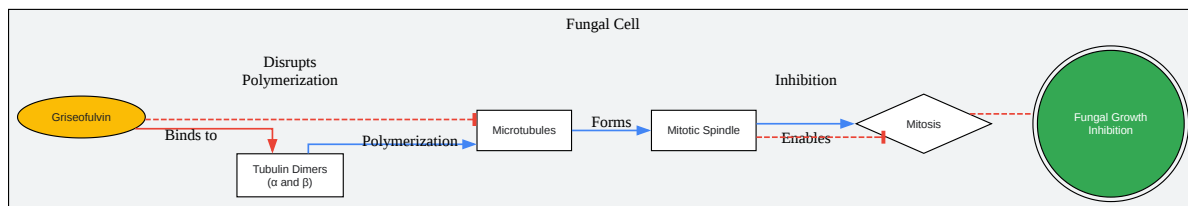
Introduction

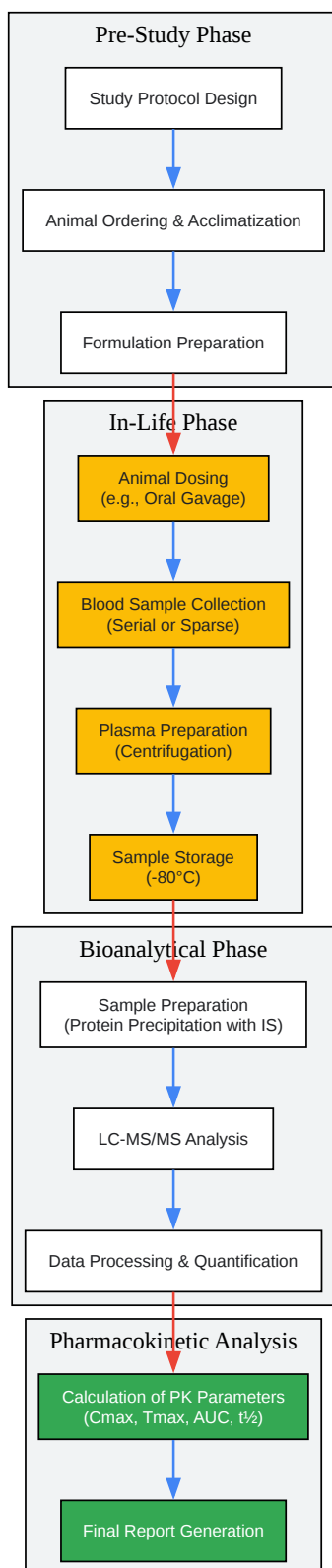
Griseofulvin is an antifungal agent used in both human and veterinary medicine to treat dermatophyte infections. Understanding its pharmacokinetic profile—absorption, distribution, metabolism, and excretion (ADME)—is crucial for optimizing dosage regimens and ensuring therapeutic efficacy. The use of a stable isotope-labeled internal standard, such as **Griseofulvin-d3**, is the gold standard for quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS/MS), as it corrects for variability during sample preparation and analysis. These notes provide protocols for in-life studies in common animal models and the subsequent bioanalytical sample analysis.

Mechanism of Action

Griseofulvin exerts its fungistatic effect by disrupting the mitotic spindle in fungal cells. It binds to tubulin, a protein that polymerizes to form microtubules. This binding interferes with the function of spindle and cytoplasmic microtubules, thus inhibiting fungal cell mitosis and nuclear

acid synthesis.[1] Griseofulvin deposits in keratin precursor cells, and when these cells differentiate, the drug remains bound, making the new keratin resistant to fungal invasion.[1][2]





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References

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- 2. Griseofulvin for Use in Animals - Pharmacology - MSD Veterinary Manual [msdvetmanual.com]
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